

# Personal protective equipment for handling (2R)-6-Methoxynaringenin

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## Compound of Interest

Compound Name: (2R)-6-Methoxynaringenin

Cat. No.: B15609700

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## Essential Safety and Handling Guide for (2R)-6-Methoxynaringenin

This guide provides critical safety and logistical information for the handling and disposal of **(2R)-6-Methoxynaringenin**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring laboratory safety and minimizing environmental impact.

### Personal Protective Equipment (PPE)

When handling **(2R)-6-Methoxynaringenin**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.<sup>[1]</sup> The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. A face shield may be required for splash hazards. <a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected before use and replaced if contaminated or damaged. <a href="#">[1]</a>
Skin and Body Protection	Laboratory coat	A flame-retardant lab coat should be worn and properly fastened. For larger quantities, chemical-resistant coveralls may be necessary. <a href="#">[1]</a>
Respiratory Protection	NIOSH-approved respirator	Required when working with fine powders or when there is a risk of generating dust or aerosols. <a href="#">[1]</a> Work should be conducted in a well-ventilated area or a fume hood. <a href="#">[2]</a>

## Operational Plan: Handling and Storage

### Handling:

- Engineering Controls: Handle **(2R)-6-Methoxynaringenin** in a well-ventilated chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Procedural Controls: Avoid the formation of dust and aerosols during handling.[\[1\]](#)[\[2\]](#) Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.
- First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[1\]](#)
- In case of skin contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.
- In case of inhalation: Move the person to fresh air. If not breathing, give artificial respiration.
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

#### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from strong oxidizing agents.

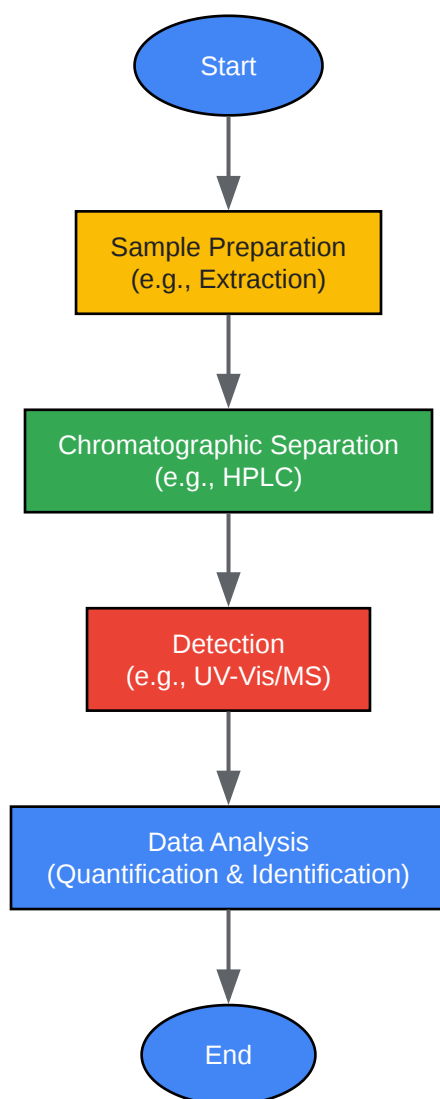
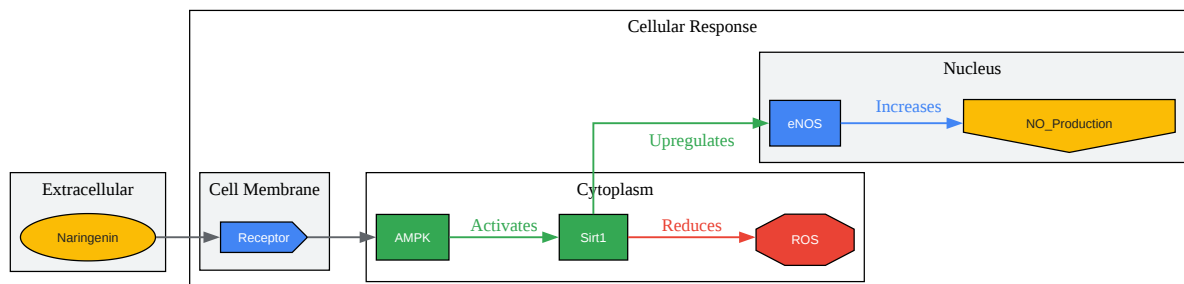
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Unused Product: Dispose of as hazardous waste. Do not allow the chemical to enter drains or sewers.
- Contaminated Packaging: Empty containers should be triple-rinsed and disposed of as hazardous waste.

## Visualizing Molecular Interactions and Experimental Processes

To facilitate a deeper understanding of the biological context and experimental handling of flavonoids like **(2R)-6-Methoxynaringenin**, the following diagrams illustrate a key signaling pathway and a general experimental workflow.



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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)